

Spectroscopic Profile of Banksialactone A: A Technical Guide

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Compound of Interest

Compound Name: *Banksialactone A*

Cat. No.: *B2861427*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Banksialactone A**, a novel isochromanone isolated from the Australian fungus *Aspergillus banksianus*. The following sections detail its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, the experimental protocols used for their acquisition, and a workflow for the spectroscopic analysis of such natural products.

Spectroscopic Data

The structural elucidation of **Banksialactone A** was achieved through extensive spectroscopic analysis. The following tables summarize the key ^1H and ^{13}C NMR data, as well as high-resolution mass spectrometry findings.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for Banksialactone A (in DMSO- d_6)

The NMR data for **Banksialactone A** reveals the presence of two isomers in solution. The data for both the major and minor isomers are presented below.^[1]

Position	Major Isomer	Minor Isomer
δ C (ppm), type	δ H (ppm), mult. (J in Hz)	
1	168.9, C	
3	97.5, CH	5.58, d (2.4)
4	70.9, CH	4.54, d (2.4)
4a	139.0, C	
5	108.8, CH	6.78, s
6	161.7, C	
7	98.6, CH	6.45, s
8	163.0, C	
8a	101.5, C	
9	63.8, CH ₂	3.64, m; 3.72, m
10	16.3, CH ₃	1.06, d (6.9)
11	35.0, CH	3.28, m
6-OCH ₃	55.8, CH ₃	3.82, s
8-OH	11.85, s	
3-OH	6.25, d (4.5)	
4-OH	5.45, d (5.0)	

Table 2: High-Resolution Mass Spectrometry (HRMS) Data for Banksialactone A

Ion	Calculated m/z	Observed m/z	Molecular Formula
[M + Na] ⁺	C ₁₃ H ₁₂ O ₆ Na		

Note: The specific calculated and observed m/z values were not detailed in the provided search results, but the molecular formula was determined via HRMS.^[2]

Experimental Protocols

The spectroscopic data presented above were acquired using standard laboratory techniques for natural product characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

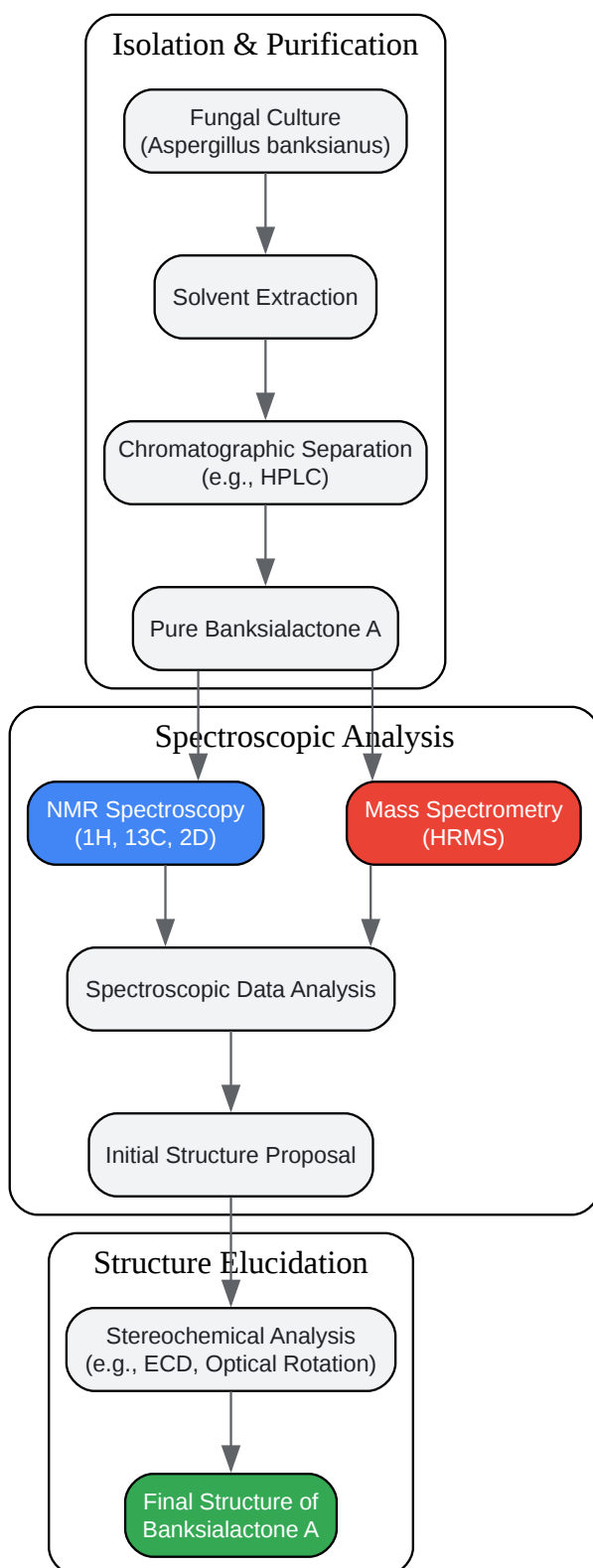
^1H , ^{13}C , and 2D NMR spectra were recorded on a Bruker Avance 600 MHz spectrometer. The sample of **Banksialactone A** was dissolved in deuterated dimethyl sulfoxide (DMSO-d_6). Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals. Coupling constants (J) are reported in Hertz (Hz).

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) was performed on an Agilent 6230 TOF LC/MS system to determine the molecular formula of **Banksialactone A**.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a novel natural product like **Banksialactone A**.



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References

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